

Application Notes and Protocols for the Use of CaCrO_4 in Pyrotechnic Compositions

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Compound of Interest

Compound Name: Calcium chromate

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Introduction

Calcium chromate (CaCrO_4) is a versatile oxidizing agent employed in a variety of pyrotechnic compositions, primarily in delay and ignition systems. Its thermal stability and moderate reactivity make it a suitable component for controlling burn rates and ensuring reliable initiation of subsequent pyrotechnic events. This document provides detailed application notes and experimental protocols for the use of **calcium chromate** in pyrotechnic formulations, with a focus on safety, preparation, and performance characterization.

Calcium chromate is a yellow, crystalline inorganic compound. It is a strong oxidizing agent and is highly corrosive. Due to its properties, it finds use as a corrosion inhibitor and as a depolarizer in batteries.[1] In pyrotechnics, it is often used in "gasless" delay compositions, which are designed to burn at a slow, constant rate without producing a significant amount of gaseous products.[2] This characteristic is crucial in applications where a specific time delay is required without disrupting the surrounding environment through gas pressure.

Physicochemical Properties of Calcium Chromate

A thorough understanding of the physical and chemical properties of **calcium chromate** is essential for its safe and effective use in pyrotechnic research.

Property	Value	Source
Chemical Formula	CaCrO ₄	[3]
Molar Mass	156.07 g/mol	[1]
Appearance	Bright yellow powder	[1][3]
Density	3.12 g/cm ³	[3]
Melting Point	Decomposes, with one source indicating decomposition at 200°C and another at 1100°C to form CaCr ₂ O ₄ .	[1][4]
Solubility in Water	Slightly soluble	[1]
Oxidizing Properties	Strong oxidizing agent	[1]

Applications in Pyrotechnic Compositions

Calcium chromate is a key component in various pyrotechnic formulations, primarily serving as an oxidizer. Its main applications include:

- **Delay Compositions:** CaCrO₄ is used in delay trains to introduce a specific time lag in a pyrotechnic sequence.[2][5] These compositions are formulated to burn at a slow and predictable rate.
- **Ignition Compositions:** In combination with a suitable fuel, **calcium chromate** can be used in first-fire or ignition mixtures.[6] These compositions are designed to be easily ignited by a low-temperature heat source and to produce sufficient heat to initiate more energetic materials.[6]
- **Thermite:** While less common, CaCrO₄ can be a component in thermite-like compositions designed to produce a hot molten slag for specific applications.

A notable example is the boron/**calcium chromate** system, which has been studied for its performance in pyrotechnic blends.[7][8] The reaction between amorphous boron and anhydrous **calcium chromate** is highly exothermic.[6]

Experimental Protocols

The following protocols provide a general framework for the preparation and characterization of pyrotechnic compositions containing **calcium chromate**. Extreme caution must be exercised when handling these materials, and all work should be conducted in a properly equipped laboratory with appropriate safety measures in place.

Protocol 1: Preparation of a Boron/Calcium Chromate Pyrotechnic Composition

This protocol describes the preparation of a simple binary pyrotechnic mixture.

Materials:

- Anhydrous **Calcium Chromate** (CaCrO_4), finely powdered
- Amorphous Boron (B), finely powdered
- Antistatic weighing paper
- Non-sparking spatulas (e.g., ceramic or plastic)
- A remote or robotic mixing system is highly recommended. If manual, use a di-electric mixing vessel and appropriate personal protective equipment (PPE).
- Storage container with appropriate safety labeling.

Procedure:

- **Drying:** Ensure both **calcium chromate** and boron powders are thoroughly dried to remove any moisture, which can affect performance and safety. This can be achieved by heating in a vacuum oven at a temperature below the decomposition point of CaCrO_4 .
- **Weighing:** Carefully weigh the desired amounts of **calcium chromate** and boron using antistatic weighing paper. A common starting formulation is a 20/80 weight ratio of boron to **calcium chromate**.^[8]
- **Mixing:**

- Remote/Robotic Mixing (Recommended): Place the powders in a designated mixing vessel and operate the mixing system remotely.
- Manual Mixing (Use extreme caution): If manual mixing is necessary, gently introduce the powders onto a clean, grounded surface. Use a soft, non-sparking brush or spatula to gently combine the powders using a diapering or screening method. Avoid grinding or applying pressure that could cause friction or impact.
- Homogenization: Continue mixing until a visually homogeneous powder is obtained.
- Storage: Transfer the mixture to a properly labeled, sealed, and grounded container. Store in a cool, dry, and well-ventilated area away from incompatible materials, heat, sparks, and open flames.

Protocol 2: Determination of Burn Rate

This protocol outlines a method for measuring the linear burn rate of a consolidated pyrotechnic composition.

Materials and Equipment:

- Prepared pyrotechnic composition
- Pressing die and hydraulic press
- Non-conductive, heat-resistant tubes (e.g., ceramic or high-strength cardboard)
- Ignition source (e.g., hot wire, fuse)
- High-speed camera or optical sensors
- Timer or data acquisition system
- Fume hood or designated burn chamber

Procedure:

- Consolidation: Press the pyrotechnic powder into a tube of known length and diameter at a controlled pressure. The degree of consolidation significantly impacts the burn rate.
- Setup: Secure the loaded tube in a horizontal or vertical position within a fume hood or burn chamber.
- Ignition: Initiate the composition at one end using a reliable ignition source.
- Data Acquisition:
 - High-Speed Camera: Record the combustion event with a high-speed camera. The burn rate can be calculated by analyzing the flame front progression over time.
 - Optical Sensors: Place optical sensors at a known distance apart along the tube. The time it takes for the flame front to pass between the sensors is used to calculate the burn rate.
- Calculation: The linear burn rate (R) is calculated using the formula: $R = L / t$ where L is the distance the flame travels and t is the time taken.
- Repeatability: Perform multiple trials to ensure the reproducibility of the results.

Protocol 3: Thermal Analysis using Differential Thermal Analysis (DTA)

DTA is used to determine the ignition temperature and thermal stability of the pyrotechnic composition.

Materials and Equipment:

- Prepared pyrotechnic composition
- Differential Thermal Analyzer (DTA)
- Inert crucibles (e.g., alumina)
- Inert purge gas (e.g., argon or nitrogen)

Procedure:

- **Sample Preparation:** Place a small, accurately weighed amount of the pyrotechnic composition into an inert crucible.
- **Instrument Setup:** Place the sample crucible and a reference crucible (usually empty) into the DTA furnace.
- **Heating Program:** Heat the sample at a controlled rate (e.g., 20°C/min) under an inert atmosphere.
- **Data Analysis:** The DTA will record the temperature difference between the sample and the reference. An exothermic peak indicates a reaction, and the onset temperature of this peak is typically taken as the ignition temperature.

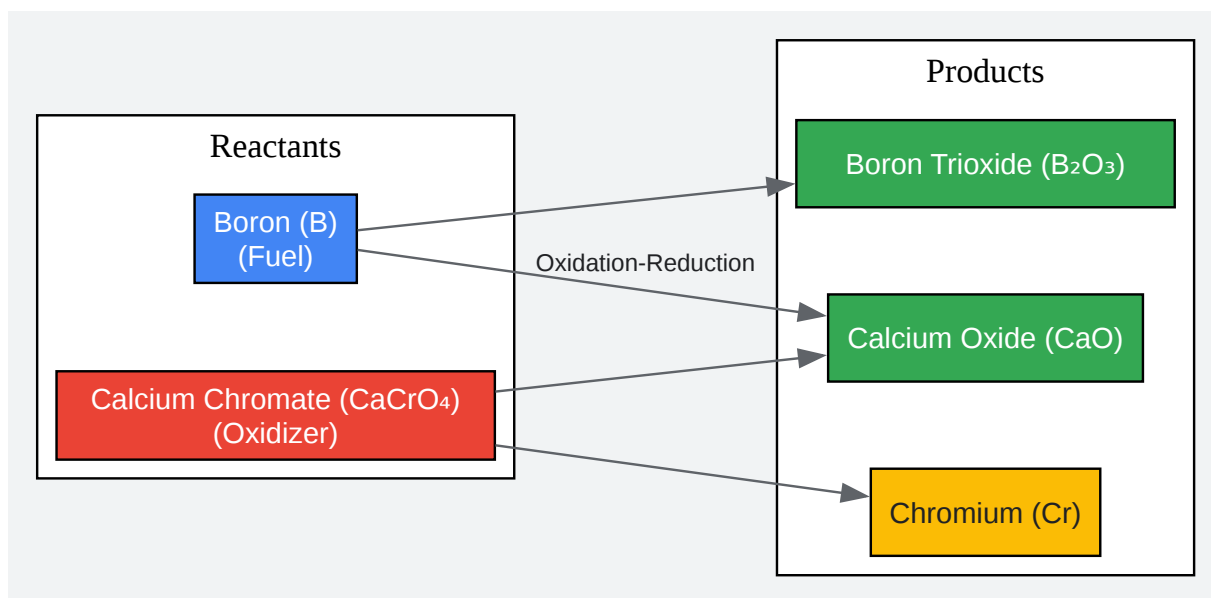
Quantitative Data

The performance of pyrotechnic compositions containing CaCrO_4 can be quantified by several parameters. The following table summarizes some reported data.

Composition Parameter Value Source	:--- :--- :---	Boron/ Calcium Chromate (13% B, 87% CaCrO_4)	
Theoretical Heat of Reaction	983 cal/g	[[6]]	Boron/ Calcium Chromate (commercial grade boron)
Measured Heat Output	~870 cal/g	[[6]]	Tungsten/Barium Chromate/Potassium Perchlorate
Burn Time	0.1 - 2 seconds per millimeter	[[9]]	

Diagrams

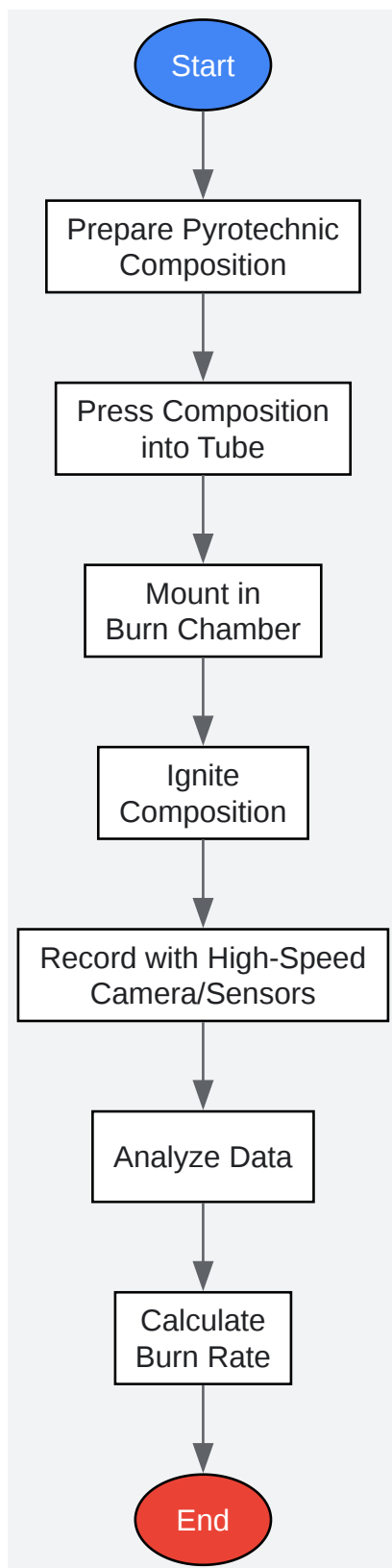
Chemical Reaction Pathway of Boron with Calcium Chromate



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Caption: Simplified reaction of Boron and **Calcium Chromate**.

Experimental Workflow for Burn Rate Determination



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Caption: Workflow for measuring pyrotechnic burn rate.

Safety Considerations

The use of **calcium chromate** in pyrotechnics requires strict adherence to safety protocols due to its toxicity and reactivity.

- **Toxicity:** **Calcium chromate** contains hexavalent chromium, which is a known human carcinogen and is associated with an increased risk of lung cancer.[1] Inhalation and ingestion must be avoided.
- **Handling:** Always handle **calcium chromate** and its mixtures in a well-ventilated area, preferably within a fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side-shields, and a lab coat. A dust mask or respirator should be used when handling the powder.[5]
- **Storage:** Store **calcium chromate** in a cool, dry, well-ventilated place away from combustible materials.
- **Incompatibilities:** **Calcium chromate** can react violently with certain substances. For example, solid **calcium chromate** will react explosively with hydrazine and will burn violently if mixed with boron and ignited.[3]
- **Disposal:** Dispose of waste containing **calcium chromate** in accordance with local, state, and federal regulations. Do not discharge into drains or the environment.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional training and a thorough understanding of pyrotechnic safety principles. All experimental work should be conducted by qualified personnel in a suitable and approved laboratory setting.

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